

A Comparative Analysis of Aloe-Emodin 8-O-Glucoside from Diverse Botanical Sources

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Compound of Interest

Compound Name: Aloe Emodin 8-Glucoside

Cat. No.: B15287566

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This guide provides an objective comparison of Aloe-emodin 8-O-glucoside, an anthraquinone glycoside, sourced from various plant species. It details the compound's presence in the botanical kingdom, protocols for its isolation and analysis, and a comparative look at its biological activities, supported by experimental data. The information is intended to aid researchers in the fields of phytochemistry, pharmacology, and drug discovery.

Botanical Distribution of Aloe-Emodin 8-O-Glucoside

Aloe-emodin 8-O-glucoside and its aglycone, aloe-emodin, are secondary metabolites found in a range of plant families. While most commonly associated with the Aloe genus, the compound is distributed across several species, some of which have a long history in traditional medicine. [1][2] The glycosylated form is often studied for its potential to reduce the toxicity that can be associated with the aglycone, emodin.[3][4]

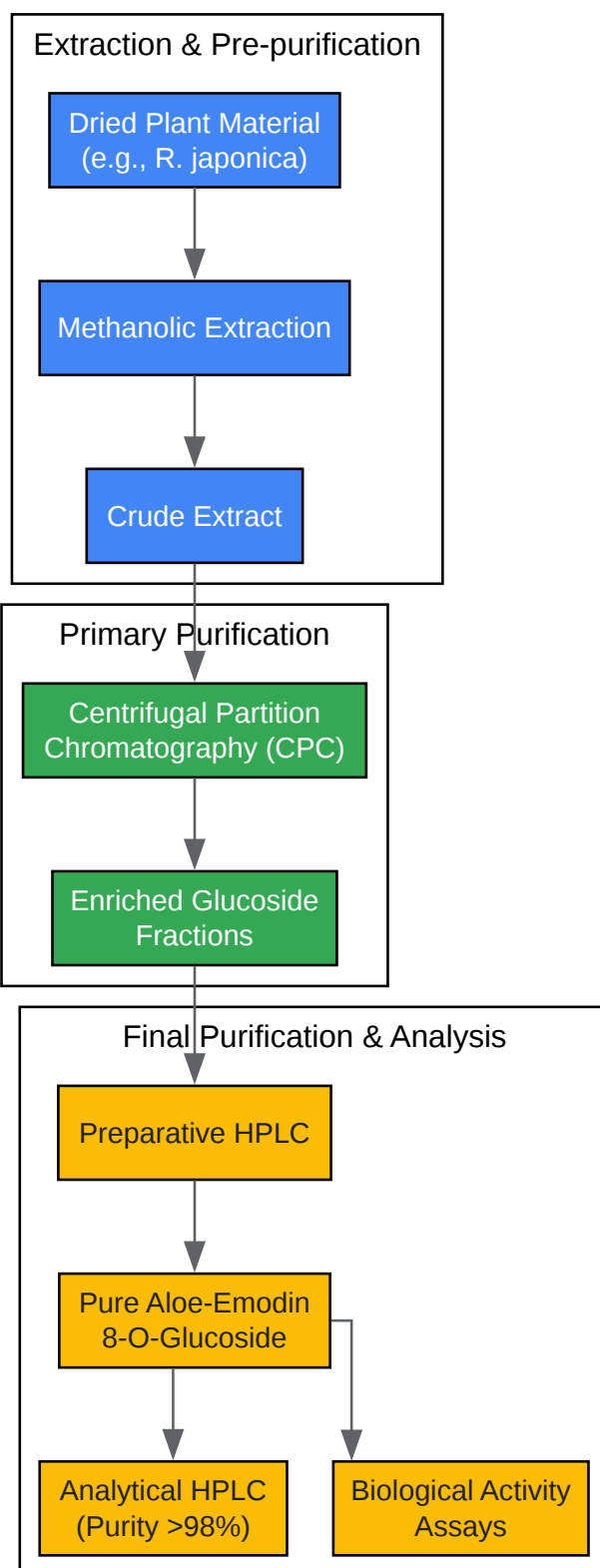
Table 1: Plant Species Containing Aloe-Emodin 8-O-Glucoside or its Aglycone

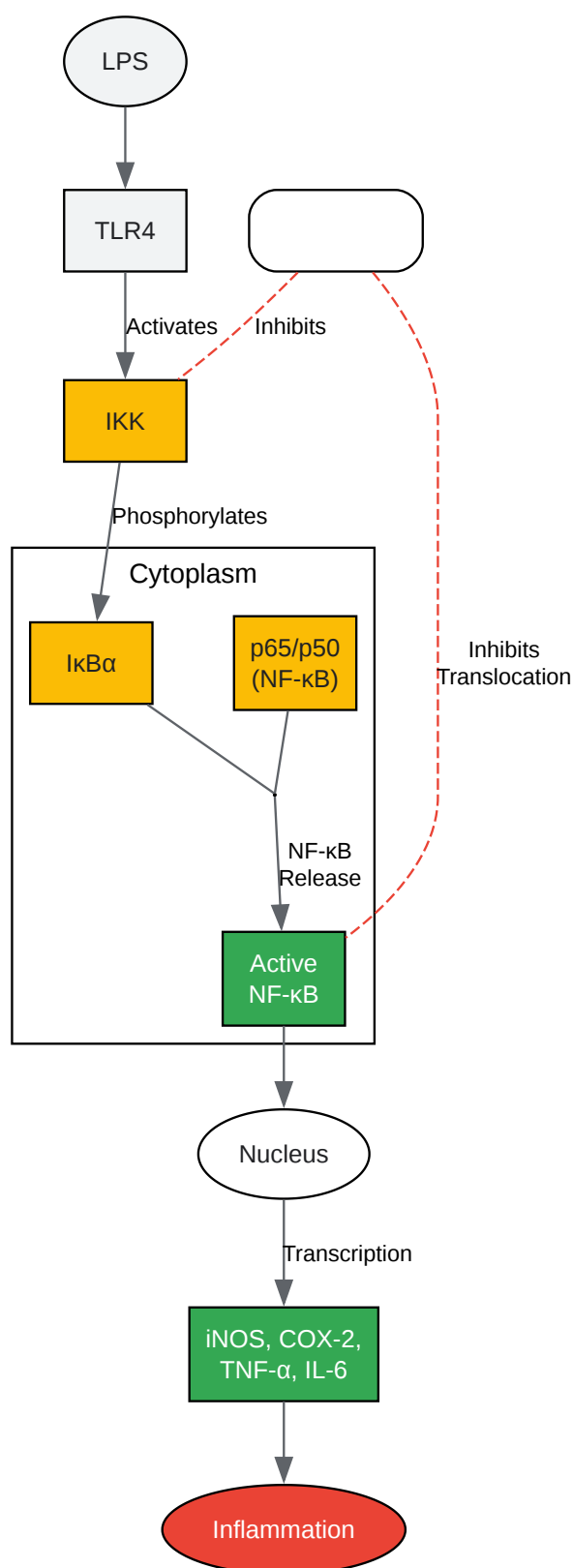
Plant Species	Family	Common Name	Compound Form	Reference
Aloe vera	Asphodelaceae	Aloe Vera	Glucoside & Aglycone	[1][3][4]
Reynoutria japonica	Polygonaceae	Japanese Knotweed	Glucoside	[3]
Rheum palmatum	Polygonaceae	Chinese Rhubarb	Aglycone	[3][4]
Rheum officinale	Polygonaceae	Officinal Rhubarb	Glucoside	[1]
Cassia alata	Fabaceae	Candle Bush	Glucoside & Aglycone	[5]
Cassia fistula	Fabaceae	Golden Shower Tree	Aglycone	[6]
Beta benghalensis	Amaranthaceae	Bengal Beet	Glucoside	
Polygonum multiflorum	Polygonaceae	Tuber Fleeceflower	Aglycone	[3][4]
Rumex spp.	Polygonaceae	Dock/Sorrel	Aglycone	[7]

| Rhamnus spp. | Rhamnaceae | Buckthorn | Aglycone |[7] |

Experimental Protocols: Isolation, Purification, and Quantification

The effective isolation and quantification of Aloe-emodin 8-O-glucoside are crucial for accurate comparative studies. Methodologies often involve multi-step chromatographic techniques to achieve high purity.





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